

# Technical Support Center: Managing Copper Ion Interference in Gold Cyanidation

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## Compound of Interest

Compound Name: *Gold;potassium*

CAS No.: *51434-62-9*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in managing the interference of copper ions during the gold cyanidation process.

## Troubleshooting Guide

This section addresses specific issues that may arise during your experiments due to the presence of copper.

Issue: Excessively High Cyanide Consumption

Symptoms:

- Rapid depletion of free cyanide in the leach solution.
- Higher than expected cyanide addition rates are required to maintain the target concentration.
- Economic viability of the process is compromised due to high reagent costs.[1][2]

Possible Causes and Solutions:

Cause	Explanation	Recommended Actions
High Concentration of Cyanide-Soluble Copper Minerals	<p>Many copper minerals, such as azurite, malachite, chalcocite, and cuprite, are highly soluble in cyanide solutions.[2][3]</p> <p>These minerals react with cyanide to form stable copper-cyanide complexes, consuming a significant amount of the lixiviant intended for gold dissolution.[1][4][5] For every 1% of reactive copper present, cyanide consumption can be as high as 30 kg/t of ore.[4]</p>	<p>1. Ore Characterization: Conduct thorough mineralogical analysis to identify the types and concentrations of copper minerals present. The solubility of copper minerals in cyanide varies significantly.[3][6]</p> <p>2. Pre-treatment: If economically feasible, implement a pre-treatment step to remove copper minerals before cyanidation. Options include flotation to separate copper sulfides or acid leaching to dissolve oxide copper minerals.[1][7]</p> <p>3. Process Optimization: Adjust leaching parameters. Maintaining a lower pH (around 9-10.5) can sometimes suppress the dissolution of certain copper minerals more than gold.[4] However, ensure the pH remains high enough to prevent the formation of toxic hydrogen cyanide gas.</p>
Formation of Various Copper-Cyanide Complexes	<p>Copper forms a series of cyanide complexes (e.g., <math>\text{Cu}(\text{CN})_2^-</math>, <math>\text{Cu}(\text{CN})_3^{2-}</math>, and <math>\text{Cu}(\text{CN})_4^{3-}</math>).[8] The formation of these complexes locks up cyanide, making it unavailable for gold leaching.[3]</p>	<p>1. Ammoniacal Cyanidation: Introduce ammonia to the leaching system. Ammonia forms stable complexes with copper, reducing the formation of copper-cyanide complexes and thereby lowering cyanide consumption.[4][9]</p> <p>2. SART</p>

Process: For larger-scale operations, consider implementing the Sulfidization, Acidification, Recycling, and Thickening (SART) process on the barren leach solution. This process recovers copper as a marketable copper sulfide product and regenerates cyanide for recycling.

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Issue: Low Gold Recovery

Symptoms:

- Gold extraction is significantly lower than expected based on ore grade and initial test work.
- Leaching kinetics are slow, and the desired gold recovery is not achieved within the expected timeframe.

Possible Causes and Solutions:

Cause	Explanation	Recommended Actions
Gold Surface Passivation	<p>Copper ions in the cyanide solution can precipitate onto the surface of gold particles, forming a passivating layer.[10] This layer acts as a barrier, preventing the cyanide solution from reaching and dissolving the gold.[11][12] The <math>\text{Cu}(\text{CN})_2^-</math> complex in particular has been identified as a passivating agent.[11][12]</p>	<p>1. Increase Free Cyanide Concentration: Maintaining a higher free cyanide concentration can help to redissolve the passivating copper-cyanide layers and keep copper in more soluble complex forms like <math>\text{Cu}(\text{CN})_3^{2-}</math> and <math>\text{Cu}(\text{CN})_4^{3-}</math>, which are less likely to passivate gold.[3] A weight ratio of sodium cyanide to copper of over 4:1 is often recommended.[8] 2. Ammonia Addition: The use of ammonia can help to prevent the formation of the passivating copper-cyanide species by complexing with the copper ions.[4]</p>
Competition for Cyanide	<p>With high concentrations of soluble copper, the cyanide is preferentially consumed in forming copper-cyanide complexes, leaving insufficient free cyanide to effectively leach the gold.[1][13]</p>	<p>1. Staged Cyanide Addition: Instead of adding all the cyanide at the beginning of the leach, add it in stages. This can help maintain a more consistent free cyanide concentration throughout the process.[7] 2. Pre-treatment to Remove Copper: As with high cyanide consumption, removing the interfering copper minerals prior to cyanidation is a highly effective strategy.[1][7]</p>

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"Preg-Robbing" by Copper Minerals	Some copper minerals can adsorb the dissolved gold-cyanide complex ( $\text{Au}(\text{CN})_2^-$ ) from the solution, a phenomenon similar to preg-robbing by carbonaceous materials. This reduces the amount of gold that can be recovered from the pregnant leach solution.	1. Carbon-in-Leach (CIL) or Carbon-in-Pulp (CIP): The simultaneous leaching and adsorption of gold onto activated carbon can be effective. The activated carbon has a higher affinity for the gold-cyanide complex than the preg-robbing copper minerals, thus capturing the gold before it can be lost. <a href="#">[13]</a>
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## Frequently Asked Questions (FAQs)

Q1: What are the main problems caused by copper ions in the gold cyanidation process?

A1: Copper ions cause several significant problems in gold cyanidation:

- **Increased Cyanide Consumption:** Copper minerals react with cyanide, leading to high consumption of this expensive reagent and increasing operational costs.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- **Reduced Gold Recovery:** Copper can passivate the surface of gold particles, preventing their dissolution.[\[10\]](#) It also competes with gold for available cyanide.[\[1\]](#)[\[13\]](#)
- **Downstream Processing Issues:** Copper-cyanide complexes can co-adsorb with gold onto activated carbon, reducing the carbon's loading capacity for gold and complicating the subsequent elution and electrowinning steps.[\[3\]](#)

Q2: How can I determine if copper is the cause of my leaching problems?

A2: You can perform the following to diagnose copper-related issues:

- **Ore Mineralogy:** Analyze your ore to identify the types and quantities of copper minerals present.
- **Solution Analysis:** Regularly measure the concentration of copper and free cyanide in your leach solution. A rapid decrease in free cyanide accompanied by an increase in dissolved

copper is a strong indicator of copper interference.

- Leach Tests: Conduct comparative leach tests on your ore with and without the addition of agents known to mitigate copper interference, such as ammonia. A significant improvement in gold recovery and a decrease in cyanide consumption in the presence of these agents would point to copper being the root cause.

Q3: What is the SART process and when should it be considered?

A3: The SART (Sulfidization, Acidification, Recycling, and Thickening) process is a hydrometallurgical flowsheet designed to treat barren cyanide solutions containing high concentrations of copper. In the SART process, the pH of the solution is lowered, and a sulfidizing agent (like NaHS) is added to precipitate copper as a marketable copper sulfide ( $\text{Cu}_2\text{S}$ ). This releases the cyanide that was complexed with the copper, which can then be recycled back to the leaching circuit. The SART process should be considered for operations with high copper content in the ore, where the cost of cyanide consumption is a major economic driver and the recovery of copper as a byproduct can provide an additional revenue stream.

Q4: Can I use flotation to remove copper minerals before cyanidation?

A4: Yes, flotation is a common pre-treatment method to remove copper sulfide minerals from the ore before it enters the cyanidation circuit.<sup>[1]</sup> This can significantly reduce the amount of copper that comes into contact with the cyanide solution, thereby lowering cyanide consumption and improving gold recovery. The effectiveness of flotation will depend on the mineralogy of your ore and the liberation characteristics of the copper and gold minerals.

Q5: What is ammoniacal cyanidation and how does it work?

A5: Ammoniacal cyanidation involves the addition of ammonia to the cyanide leach solution. Ammonia forms stable copper ammine complexes (e.g.,  $[\text{Cu}(\text{NH}_3)_4]^{2+}$ ). The formation of these complexes is thermodynamically favored over the formation of some copper-cyanide complexes. This has two main benefits:

- It reduces the consumption of cyanide by copper.<sup>[4]</sup>

- It can prevent the formation of copper-cyanide species that passivate the gold surface.[4]  
This selective leaching approach can significantly improve gold extraction and reduce reagent costs in copper-rich gold ores.[9][14]

## Quantitative Data Summary

Table 1: Effect of Cyanide-Soluble Copper on Gold Recovery and Cyanide Consumption

Cyanide Soluble Copper (%)	Gold Recovery (%)	NaCN Consumption ( kg/t )	Reference
0.05	95.2	0.8	[6]
0.10	89.7	1.5	[6]
0.15	82.4	2.3	[6]
0.20	75.1	3.5	[6]
0.25	68.3	4.8	[6]

Table 2: Comparison of Direct Cyanidation vs. Ammonia Pre-treatment followed by Cyanidation

Treatment Method	Gold Extraction (%)	Copper Extraction (%)	NaCN Consumption ( kg/t )	Reference
Direct Cyanidation	12.3	-	High	[15]
Ammonia Pre-treatment + Cyanidation	98.2	58.0 (in pre-treatment)	Reduced by 52%	[15]
Direct Cyanidation (another study)	43.0	-	-	[16]
Ammonia Pre-treatment + Cyanidation (another study)	88.0	-	Reduced	[16]

## Experimental Protocols

### Protocol 1: Ammonia Pre-treatment for Copper-Rich Gold Ores

Objective: To selectively leach copper from the ore prior to cyanidation to reduce cyanide consumption and improve gold recovery.

Materials:

- Representative ore sample, ground to the desired particle size (e.g., 80% passing 75  $\mu\text{m}$ ).
- Ammonia solution ( $\text{NH}_3$ ).
- pH meter.
- Agitation equipment (e.g., bottle roller or stirred tank).
- Filtration apparatus.

#### Procedure:

- Prepare a slurry of the ore with water to a desired solids density (e.g., 40% w/v).
- Add ammonia solution to achieve the target concentration (e.g., 0.5-1.0 M  $\text{NH}_3$ ).<sup>[15]</sup>
- Adjust the pH of the slurry to between 9.0 and 10.5 to ensure a high concentration of free ammonia.
- Agitate the slurry at a constant rate for a predetermined time (e.g., 4-8 hours).
- After the pre-treatment period, filter the slurry to separate the copper-rich solution from the solid residue.
- Wash the solid residue with water to remove any remaining dissolved copper and ammonia.
- The washed solid residue is now ready for standard gold cyanidation.

#### Protocol 2: Ammoniacal Cyanide Leaching

Objective: To selectively leach gold in the presence of copper by adding ammonia directly to the cyanidation process.

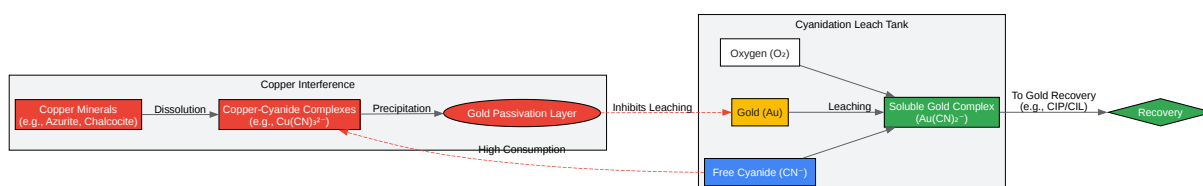
#### Materials:

- Representative ore sample, ground to the desired particle size.
- Sodium cyanide (NaCN) solution.
- Ammonia ( $\text{NH}_3$ ) solution.
- Lime (CaO) or Sodium Hydroxide (NaOH) for pH control.
- Agitation equipment.
- Filtration and analytical equipment for gold and copper determination.

#### Procedure:

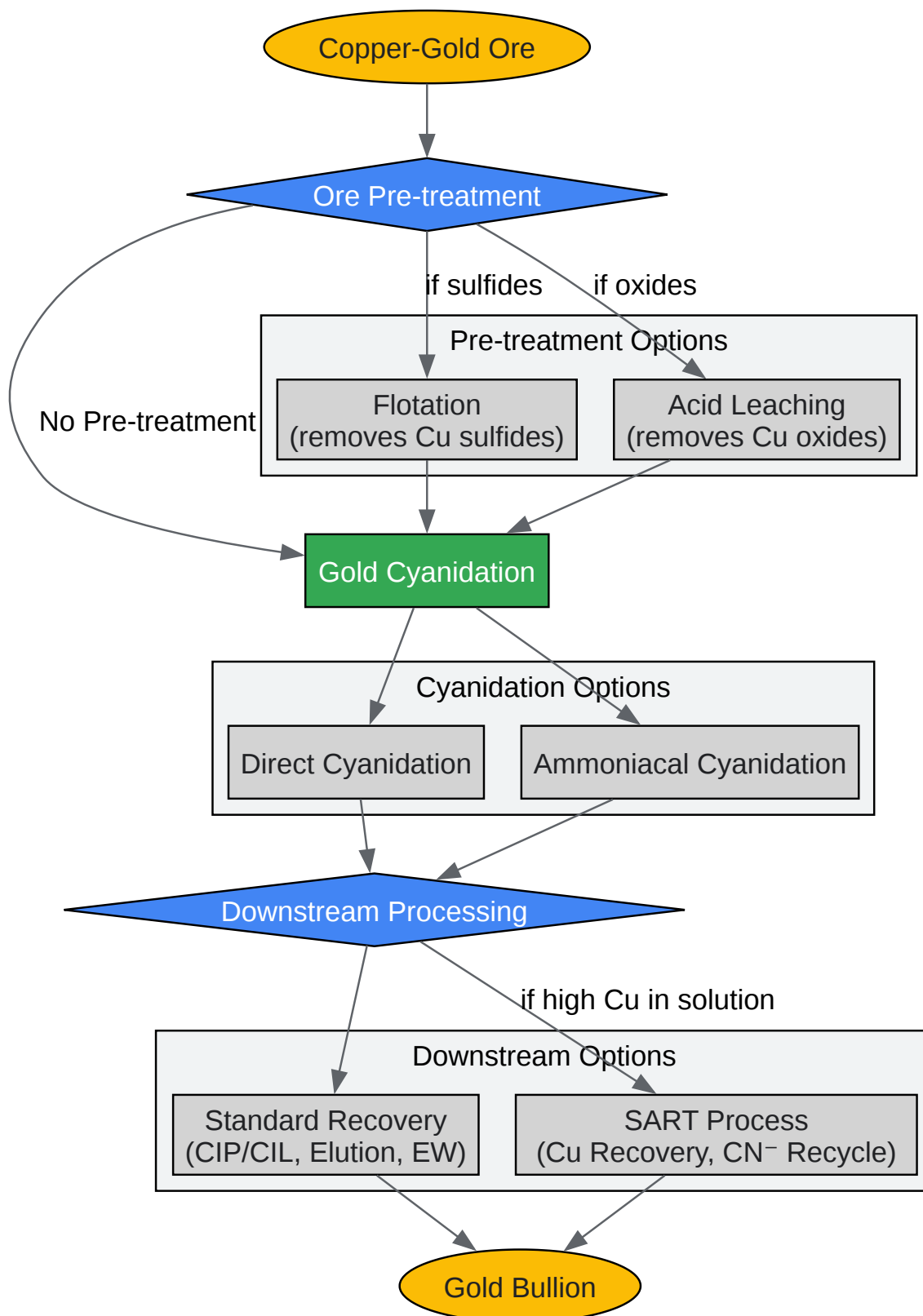
- Prepare a slurry of the ore with water to the desired solids density.
- Add lime or NaOH to raise the pH to the target level (typically 10.5-11.0).[15]
- Add the required amount of sodium cyanide to the slurry (e.g., 1.5 g/L NaCN).[15]
- Add the ammonia solution to achieve the desired concentration (e.g., 0.5-1.0 M NH<sub>3</sub>).[15]
- Commence agitation and continue for the required leaching period (e.g., 24-48 hours).
- Monitor and maintain the pH and free cyanide concentration throughout the leach.
- At the end of the leach, filter the slurry and analyze the pregnant solution and solid residue for gold and copper content to determine extraction efficiencies.

## Visualizations



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Caption: Interference of copper in the gold cyanidation process.



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Caption: Decision workflow for managing copper in gold cyanidation.

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